

Commercial suppliers of 5-Bromo-1-chloro-2,3-dihydro-1H-indene

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Compound of Interest

Compound Name: 5-Bromo-1-chloro-2,3-dihydro-1H-indene

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Commercial Sourcing of **5-Bromo-1-chloro-2,3-dihydro-1H-indene**

Abstract

5-Bromo-1-chloro-2,3-dihydro-1H-indene is a dihalogenated indane derivative that serves as a critical building block in medicinal and organic chemistry.^[1] Its rigid bicyclic structure is considered a "privileged scaffold" in pharmaceutical research, making it a valuable precursor for synthesizing a wide array of biologically active molecules.^[1] This guide provides a comprehensive overview for researchers and drug development professionals on sourcing this key intermediate, covering its chemical properties, applications, and a detailed analysis of commercial suppliers. It further outlines essential quality control protocols and offers a logical framework for supplier selection to ensure the integrity and reproducibility of research and development endeavors.

Introduction: The Strategic Importance of 5-Bromo-1-chloro-2,3-dihydro-1H-indene in Drug Discovery

The indane scaffold is a recurring motif in numerous biologically active compounds and natural products.^[1] **5-Bromo-1-chloro-2,3-dihydro-1H-indene**, with its molecular formula C_9H_8BrCl , is a particularly versatile derivative.^[1] The strategic placement of a bromine atom on the aromatic ring and a chlorine atom on the five-membered ring allows for selective and

differential chemical transformations.[1] This dual functionality enables chemists to construct complex molecular architectures in a stepwise manner, making it an invaluable intermediate in the synthesis of novel therapeutic agents.[1] Its derivatives are actively being investigated for a range of potential applications, including as anticancer and anti-inflammatory agents.[1]

The distinct reactivity of the aryl bromide and the alkyl chloride is a key feature of this compound. The bromine atom can participate in various cross-coupling reactions, while the chlorine atom can be targeted for nucleophilic substitution. This orthogonal reactivity is highly advantageous in multi-step synthetic campaigns.

Navigating the Commercial Supplier Landscape

The quality of starting materials is a cornerstone of successful and reproducible research. A meticulous approach to selecting a commercial supplier for **5-Bromo-1-chloro-2,3-dihydro-1H-indene** is therefore of paramount importance.

Leading Commercial Suppliers

Several reputable chemical suppliers offer **5-Bromo-1-chloro-2,3-dihydro-1H-indene**, catering to the needs of the research and pharmaceutical community. The table below provides a comparative overview of some of the key suppliers.

Table 1: Overview of Commercial Suppliers

Supplier	CAS Number	Molecular Formula	Purity	Additional Information
Sigma-Aldrich	158330-91-7	C ₉ H ₈ BrCl	Varies by product	A well-established supplier with extensive documentation. [2]
BenchChem	158330-91-7	C ₉ H ₈ BrCl	Varies by product	Provides detailed product information and intended for research purposes only. [1]
BIOFOUNT	158330-91-7	C ₉ H ₈ BrCl	Varies by product	Can be used as a reference for drug impurities and as a biomedical reagent. [3]
BLDpharm	2438334-58-6	C ₉ H ₈ BrCl	Varies by product	Offers a range of related indene derivatives. [4]
ChemLyte Solutions	158330-91-7	C ₉ H ₈ BrCl	Industrial Grade	A China-based manufactory with several years of experience. [5]

Essential Documentation and Quality Assurance

Beyond availability and price, a thorough evaluation of a supplier's quality assurance framework is critical. Researchers should always request and scrutinize the following documents:

- **Certificate of Analysis (CoA):** This document provides lot-specific data on the identity, purity, and physical properties of the compound. Key analytical techniques to look for include Nuclear Magnetic Resonance (NMR) spectroscopy and Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) for purity assessment.
- **Safety Data Sheet (SDS):** The SDS contains vital information on the safe handling, storage, and disposal of the chemical, as well as potential hazards and emergency procedures.[\[6\]](#)[\[7\]](#)
[\[8\]](#)

In-House Quality Control: A Necessary Verification Step

Even when sourced from a reputable supplier, it is best practice to perform in-house quality control to verify the identity and purity of the received material.

Recommended Analytical Workflow

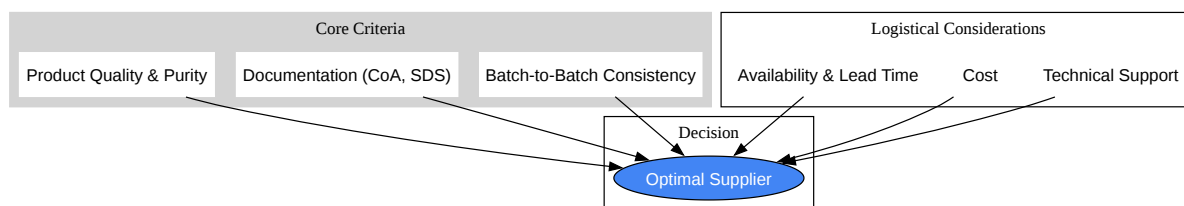
Caption: Recommended workflow for in-house quality control of **5-Bromo-1-chloro-2,3-dihydro-1H-indene**.

Key Analytical Techniques

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR is a powerful tool for confirming the molecular structure. The ^1H NMR spectrum will show distinct signals for the aromatic and aliphatic protons, and the chemical shifts and coupling patterns will be influenced by the positions of the bromine and chlorine atoms.[\[1\]](#)
- **Mass Spectrometry (MS):** Coupled with either Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS), this technique confirms the molecular weight of the compound (231.51 g/mol) and can help identify any impurities.[\[1\]](#)

Logical Framework for Supplier Selection

The choice of a supplier should be a well-reasoned decision based on a combination of factors that ensure the quality and reliability of the procured material.



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Caption: A logical diagram illustrating the key factors influencing the selection of a chemical supplier.

Conclusion

5-Bromo-1-chloro-2,3-dihydro-1H-indene is a valuable and versatile building block in modern drug discovery. The success of synthetic campaigns utilizing this intermediate is intrinsically linked to the quality of the starting material. By adopting a rigorous approach to supplier selection, including a thorough review of documentation and in-house quality verification, researchers can mitigate risks, ensure the reproducibility of their results, and ultimately accelerate the discovery of new therapeutic agents.

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